

Xanthates: A Technical Guide to Their Antimicrobial and Enzyme Inhibition Properties

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Compound of Interest

Compound Name: Carboxymethyl ethylxanthate

CAS No.: 25554-84-1

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This technical guide provides a comprehensive overview of the antimicrobial and enzyme-inhibiting properties of xanthates, a class of organosulfur compounds with diverse biological activities. This document summarizes key quantitative data, details experimental methodologies for crucial assays, and visualizes relevant biological pathways and workflows to support further research and development in this area.

Antimicrobial Properties of Xanthates

Xanthates have demonstrated notable activity against a range of microbial pathogens, including bacteria and fungi. Their metal complexes, in particular, have shown enhanced antimicrobial efficacy.

Quantitative Antimicrobial Data

The antimicrobial activity of various xanthate derivatives and their metal complexes is summarized below. The data is presented as Minimum Inhibitory Concentration (MIC) in $\mu\text{g/mL}$,

representing the lowest concentration of the compound that inhibits the visible growth of a microorganism.

Table 1: Antibacterial Activity of Xanthate Derivatives and their Iron(II) Complexes

Compound/ Complex	E. coli	P. aeruginosa	S. typhi	Y. enterocolitica	P. mirabilis	S. aureus	E. faecalis	B. cereus
Ethyl-xanthate	28	45	30	40	20	30	42	30
Na[Fe(Et-xan)3]	15	20	18	22	10	16	25	15
Propyl-xanthate	25	40	28	35	18	28	38	28
Na[Fe(Pro-xan)3]	12	18	15	20	8	14	22	12
Butyl-xanthate	20	35	25	30	15	25	35	25
Na[Fe(But-xan)3]	10	15	12	18	6	12	20	10
Pentyl-xanthate	15	30	20	25	12	20	30	20
Na[Fe(Pen-xan)3]	8	12	10	15	4	10	18	8
Hexyl-xanthate	12	25	18	22	10	18	28	18

Na[Fe(Hex- xan)3]	6	10	8	12	3	8	15	6
Heptyl- xanthat e	10	20	15	20	8	15	25	15
Na[Fe(Hep- xan)3]	5	8	6	10	2	7	12	5
Octyl- xanthat e	8	18	12	18	6	12	20	12
Na[Fe(Oct- xan)3]	3	4	4	6	1	5	9	1

Source: Data compiled from research on iron(II) complexes of n-alkyl xanthates.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Antifungal Activity of Xanthate Derivatives and their Iron(II) Complexes

Compound/Complex	A. niger	C. albicans
Ethyl-xanthate	25	12
Na[Fe(Et-xan)3]	10	5
Propyl-xanthate	22	10
Na[Fe(Pro-xan)3]	8	4
Butyl-xanthate	20	8
Na[Fe(But-xan)3]	6	3
Pentyl-xanthate	18	6
Na[Fe(Pen-xan)3]	4	2
Hexyl-xanthate	15	5
Na[Fe(Hex-xan)3]	3	1.5
Heptyl-xanthate	12	4
Na[Fe(Hep-xan)3]	2	1
Octyl-xanthate	10	3
Na[Fe(Oct-xan)3]	1	1

Source: Data compiled from research on iron(II) complexes of n-alkyl xanthates.[1][2][3][4]

Diorganotin(IV) complexes of xanthate derivatives have also shown significant antibacterial activity, particularly against *S. typhimurium* and *P. aeruginosa*, with effective concentrations ranging from 0.1 to 10 µg/mL.[5]

Experimental Protocols for Antimicrobial Susceptibility Testing

The following are detailed methodologies for determining the antimicrobial activity of xanthate compounds.

A general procedure for the synthesis of n-alkyl xanthate sodium salts is as follows:

- Mix sodium hydroxide (NaOH) with the corresponding alcohol to form a homogenous curdy solution.
- Cool the mixture in an ice bath.
- Add carbon disulfide (CS₂) dropwise to the cooled mixture while stirring.
- The resulting precipitate of the n-alkyl xanthate sodium salt is then filtered, washed with a suitable solvent like diethyl ether, and dried.^[4]

This method provides a qualitative assessment of antimicrobial activity.

- Prepare a standardized inoculum of the test microorganism (approximately $1-2 \times 10^8$ CFU/mL).
- Evenly spread the microbial suspension onto the surface of a Mueller-Hinton agar plate to create a uniform lawn.
- Impregnate sterile blank paper discs (6 mm in diameter) with a known concentration of the test xanthate compound dissolved in a suitable solvent (e.g., DMF).
- Place the impregnated discs on the surface of the inoculated agar plate.
- Use standard antibiotics as positive controls and a solvent-treated disc as a negative control.
- Incubate the plates under appropriate conditions (e.g., 35°C for 24 hours for bacteria, 28°C for 24-48 hours for yeast).
- Measure the diameter of the zone of inhibition around each disc in millimeters. A larger zone of inhibition indicates greater antimicrobial activity.^{[2][4][6]}

This method provides quantitative data on the minimum concentration of a compound that inhibits microbial growth.

- Prepare a series of two-fold dilutions of the test xanthate compound in a 96-well microtiter plate containing a suitable broth medium (e.g., Mueller-Hinton broth).
- Inoculate each well with a standardized suspension of the test microorganism.

- Include a growth control well (medium and inoculum without the test compound) and a sterility control well (medium only).
- Incubate the microtiter plate under appropriate conditions.
- The MIC is determined as the lowest concentration of the xanthate compound at which no visible growth of the microorganism is observed.[\[6\]](#)[\[7\]](#)

Enzyme Inhibition Properties of Xanthates

Xanthates have been identified as potent inhibitors of several enzymes, with carbonic anhydrases and tyrosinase being prominent examples.

Quantitative Enzyme Inhibition Data

The inhibitory potency of xanthates against various enzyme isoforms is presented below, with data expressed as inhibition constants (K_i) or half-maximal inhibitory concentrations (IC_{50}).

Table 3: Inhibition of Human Carbonic Anhydrase (hCA) Isoforms by Multimeric Xanthates

Compound	hCA I (K_i , μM)	hCA II (K_i , μM)	hCA IX (K_i , μM)	hCA XII (K_i , μM)
16	>100	>100	39.0	>100
18	8.8	66.1	8.1	>100
20	15.2	68.9	15.6	>100
11 (alcohol precursor)	>100	>100	>100	89.7

Source: Biochemical assays on multimeric xanthate compounds.[\[8\]](#) Some multimeric xanthates have shown to be stronger inhibitors than their monomeric counterparts, indicating a multivalent effect.[\[9\]](#) For instance, for hCA I, compounds 18 and 20 demonstrated a significant improvement in ligand affinity per xanthate unit.[\[9\]](#)

Table 4: Inhibition of Mushroom Tyrosinase by Iso-alkyldithiocarbonates (Xanthates)

Compound	Cresolase Activity (K_i , μM)	Catecholase Activity (K_i , μM)	Inhibition Type (Cresolase)	Inhibition Type (Catecholase)
Sodium iso-propyl xanthate (I)	9.8	12.9	Mixed	Mixed
Sodium iso-butyl xanthate (II)	7.2	21.8	Mixed	Competitive
Sodium iso-amyl xanthate (III)	6.1	42.2	Competitive	Competitive

Source: Kinetic studies on mushroom tyrosinase.[10]

Experimental Protocols for Enzyme Inhibition Assays

Detailed methodologies for assessing the enzyme inhibitory potential of xanthates are provided below.

An electrometric method is used to measure the inhibition of CO_2 hydration catalyzed by carbonic anhydrase.

- The assay is performed at a constant temperature (e.g., 4°C).
- The enzyme activity is determined by measuring the time required for the pH to drop from an initial value (e.g., 7.4) to a final value (e.g., 6.4) following the addition of a CO_2 -saturated water solution to a buffer solution containing the enzyme.
- To determine the inhibitory effect, the assay is repeated in the presence of varying concentrations of the xanthate inhibitor.
- IC_{50} values are determined by plotting the enzyme activity as a function of the inhibitor concentration.
- The inhibition constant (K_i) can be calculated from the IC_{50} value using the Cheng-Prusoff equation: $K_i = \text{IC}_{50} / (1 + [\text{S}]/K_m)$, where $[\text{S}]$ is the substrate (CO_2) concentration and K_m is

the Michaelis-Menten constant.[8]

This spectrophotometric assay measures the ability of a compound to inhibit the oxidation of L-DOPA by tyrosinase.

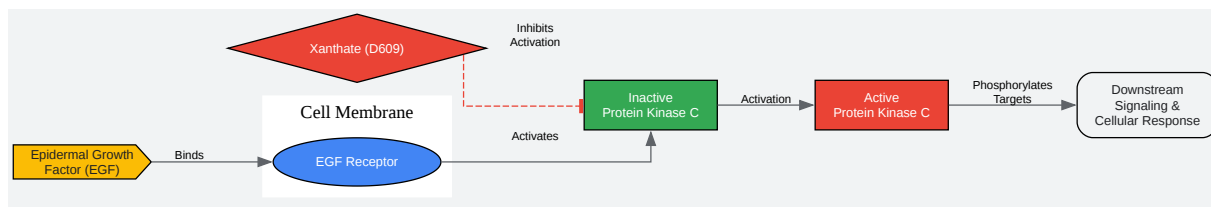
- The reaction mixture contains phosphate buffer (pH 6.8), L-DOPA as the substrate, and the test xanthate compound at various concentrations.
- The reaction is initiated by adding mushroom tyrosinase enzyme.
- The formation of dopachrome is monitored by measuring the increase in absorbance at a specific wavelength (e.g., 475 nm) over time.
- The rate of the reaction is calculated from the linear portion of the absorbance versus time curve.
- The percentage of inhibition is calculated by comparing the reaction rate in the presence of the inhibitor to that of the control (without inhibitor).
- IC50 values are determined from a plot of percent inhibition versus inhibitor concentration. The type of inhibition (e.g., competitive, non-competitive, mixed) can be determined using Lineweaver-Burk plots.[10][11][12]

Visualizing Mechanisms and Workflows

Diagrams created using the DOT language provide clear visualizations of complex biological pathways and experimental procedures.

Signaling Pathway: Inhibition of Protein Kinase C

The xanthate derivative D609 has been shown to selectively inhibit the activation of protein kinase C (pkC), a key enzyme in cellular signal transduction pathways initiated by growth factors.[13] This interruption of the signaling cascade is a potential mechanism for its antiviral and antitumoral activities.

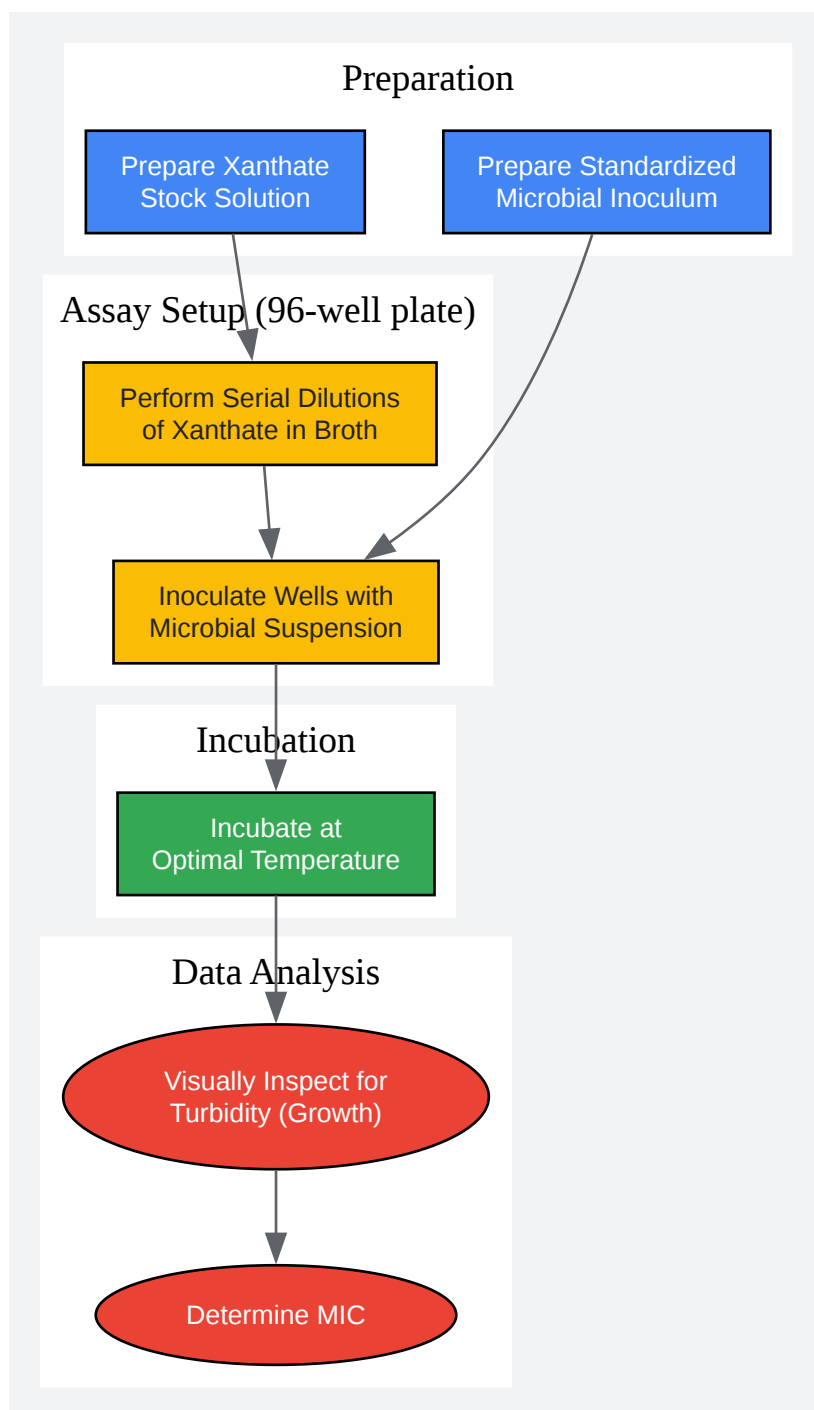


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Caption: Inhibition of EGF-mediated Protein Kinase C activation by a xanthate derivative.

Experimental Workflow: Antimicrobial Susceptibility Testing

The process of determining the Minimum Inhibitory Concentration (MIC) of a xanthate compound against a specific microorganism can be visualized as follows:



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of xanthates.

Logical Relationship: Enzyme Inhibition Types

The different modes of enzyme inhibition by xanthates, as determined by kinetic studies, can be represented in a logical diagram.

Caption: Logical relationships in competitive and mixed enzyme inhibition by xanthates.

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